

Application Note: Analysis of Mixed Triglycerides by Thin-Layer Chromatography

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Compound of Interest

Compound Name: *1,3-Olein-2-Lignocerin*

Cat. No.: *B15574753*

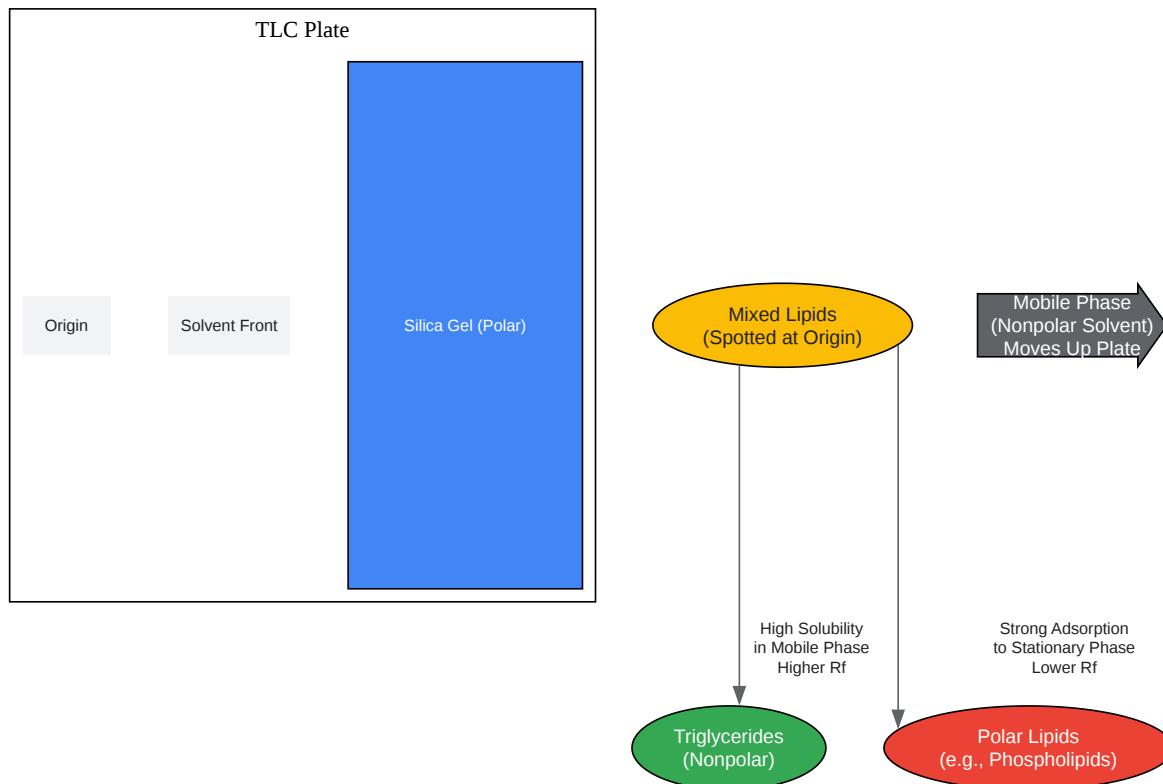
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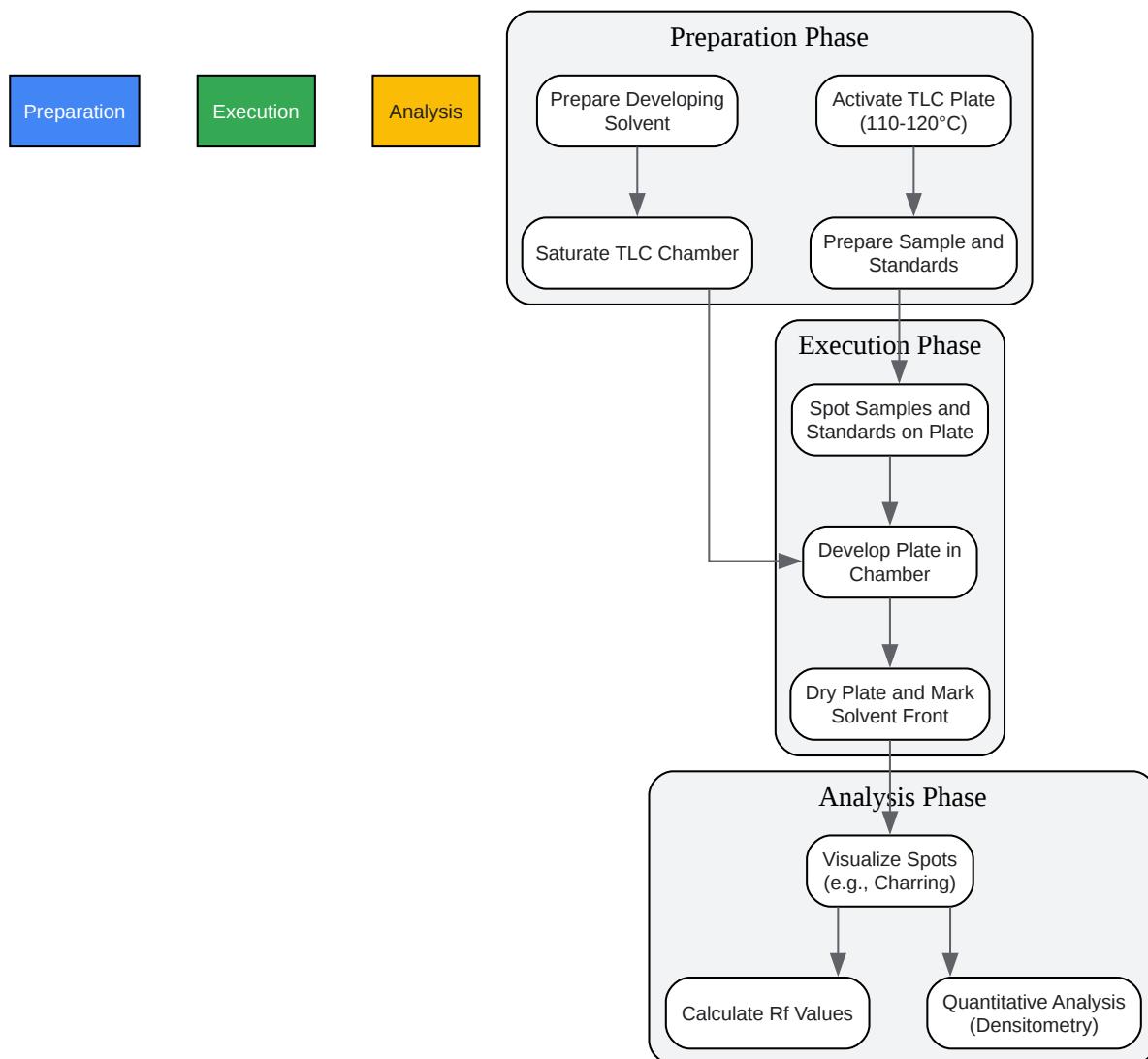
Introduction

Thin-layer chromatography is a powerful and versatile analytical technique used for the separation of components in a mixture.^[1] For lipid analysis, TLC is particularly useful for separating different lipid classes, such as triglycerides, cholesterol esters, free fatty acids, and phospholipids.^[2] The separation is based on the principle of differential partitioning of the components between a stationary phase (a thin layer of adsorbent material on a plate) and a mobile phase (a solvent system that moves up the plate).^[1] Nonpolar molecules, like triglycerides, have a higher affinity for the nonpolar mobile phase and will travel further up the polar stationary phase, resulting in a higher retention factor (R_f) value.

Principle of Separation

The fundamental principle behind the TLC separation of lipids is adsorption chromatography. A stationary phase, typically silica gel, is polar.^[1] The sample containing the mixed triglycerides is applied to the bottom of the TLC plate. The plate is then placed in a sealed chamber with a solvent system (mobile phase) that is largely nonpolar.^[1] As the mobile phase ascends the plate via capillary action, it carries the lipid components with it.^[1] The separation occurs because of the competition between the mobile phase and the stationary phase for the analytes. Polar lipids will adhere more strongly to the polar silica gel and will not move far up the plate, while nonpolar lipids like triglycerides will be more soluble in the nonpolar mobile phase and will migrate further.^[1]



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References

- 1. Thin Layer Chromatography (TLC) for the Separation of Lipids [rockedu.rockefeller.edu]
- 2. aocs.org [aocs.org]
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